

Application Notes and Protocols: Preparation of Broxaldine Stock Solution in DMSO

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Compound of Interest

Compound Name: *Broxaldine*

Cat. No.: *B1667944*

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Introduction

Broxaldine, also known as Brobenzoxaldine, is an antiprotozoal and antifungal agent.[1][2] It has demonstrated efficacy against various protozoan infections and displays inhibitory effects on microorganisms such as *Clostridium difficile*[1][3]. Recent studies have elucidated its mechanism of action against *Toxoplasma gondii*, highlighting its ability to induce autophagy, mitochondrial dysfunction, and neutral lipid accumulation in the parasite[1][4][5]. These findings suggest **Broxaldine** as a potential lead compound for the development of novel anti-parasitic therapies[4][5].

This document provides detailed protocols for the preparation of a **Broxaldine** stock solution using Dimethyl Sulfoxide (DMSO), a common aprotic solvent capable of dissolving many water-insoluble therapeutic agents. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Broxaldine**:

Property	Value
Molecular Weight	421.08 g/mol
Chemical Formula	C ₁₇ H ₁₁ Br ₂ NO ₂
CAS Number	3684-46-6
Solubility in DMSO	27.5 mg/mL (65.31 mM) to ≥ 42.86 mg/mL (101.79 mM)
Storage of Powder	-20°C for up to 3 years
Storage of Stock Solution in DMSO	-80°C for up to 1 year, or -20°C for up to 1 month. It is recommended to store in aliquots to avoid repeated freeze-thaw cycles.

Experimental Protocols

Materials

- **Broxaldine** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Water bath (optional)
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Protocol for Preparing a 10 mM Broxaldine Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM **Broxaldine** stock solution.

- Calculation:
 - To prepare a 10 mM solution, the required amount of **Broxaldine** is calculated as follows:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 421.08 \text{ g/mol} \times 1000 \text{ mg/g} = 4.21 \text{ mg}$
- Weighing:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh 4.21 mg of **Broxaldine** powder and transfer it into the tared tube.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Broxaldine** powder.
 - Tightly cap the tube and vortex thoroughly for 2-3 minutes to facilitate dissolution.
- Aiding Dissolution (if necessary):
 - If the compound does not fully dissolve, sonicate the tube in a water bath sonicator for 10-15 minutes.
 - Alternatively, gently warm the solution in a water bath set to 37°C for 5-10 minutes, with intermittent vortexing, until the solid is completely dissolved. Sonication is a recommended method to aid dissolution.
- Storage:
 - Once the **Broxaldine** is fully dissolved, the stock solution is ready for use.
 - For long-term storage, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.

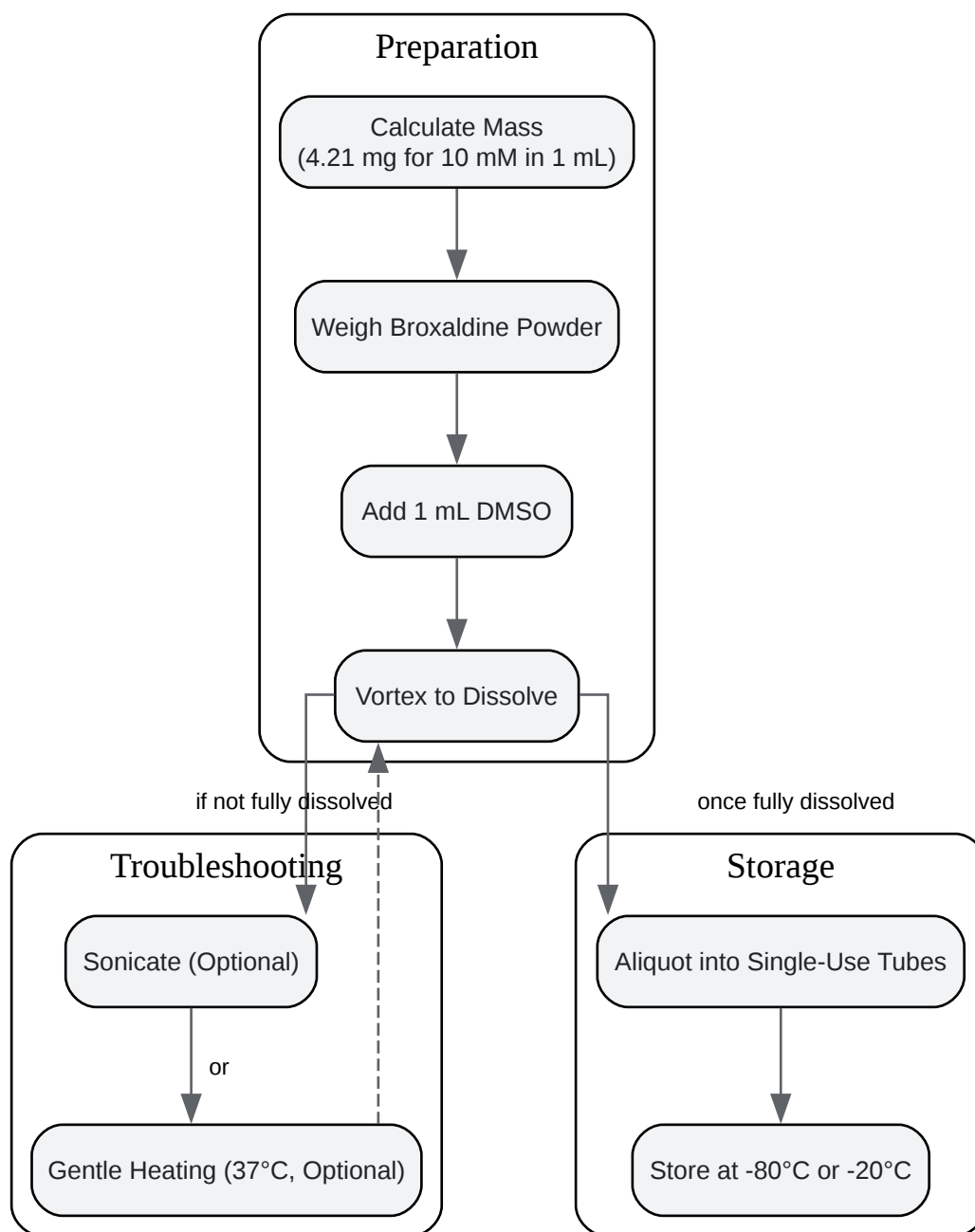
- Store the aliquots at -80°C for up to one year or at -20°C for up to one month.

Safety and Handling Precautions

- **Broxaldine** is for research use only and not for human or veterinary use.
- Handle **Broxaldine** in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves.
- Avoid inhalation of the powder and contact with skin and eyes.
- In case of contact, wash the affected area thoroughly with water.
- Dispose of waste according to institutional and local regulations for chemical waste.

Visualizations

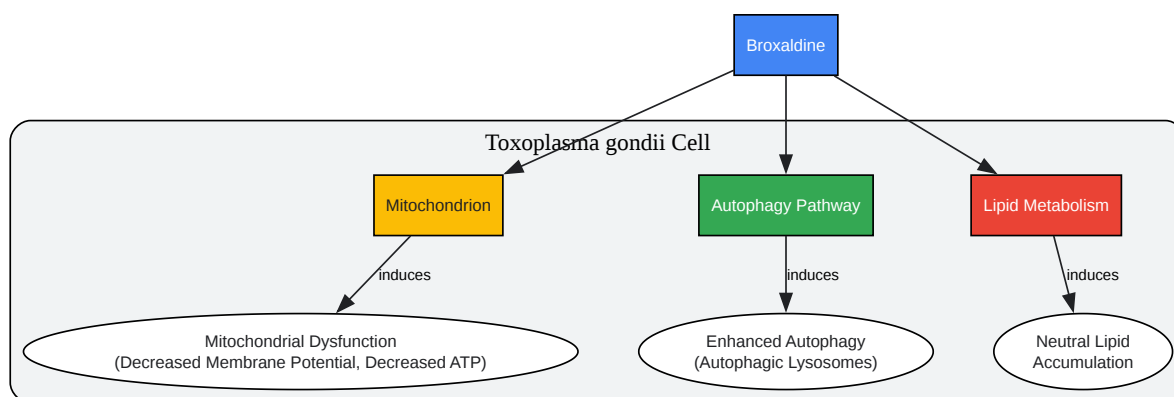
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **Broxaldine** stock solution in DMSO.

Mechanism of Action of **Broxaldine** against *Toxoplasma gondii*



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